

1-(3-Bromophenyl)piperidin-4-one CAS number

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Compound of Interest

Compound Name: 1-(3-Bromophenyl)piperidin-4-one

Cat. No.: B1292928

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An In-Depth Technical Guide to 1-(3-Bromophenyl)piperidin-4-one

CAS Number: 1016769-81-5

This technical guide provides a comprehensive overview of **1-(3-Bromophenyl)piperidin-4-one**, a key intermediate in pharmaceutical synthesis and organic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, synthesis protocols, and applications, supported by structured data and procedural diagrams.

Physicochemical and Structural Data

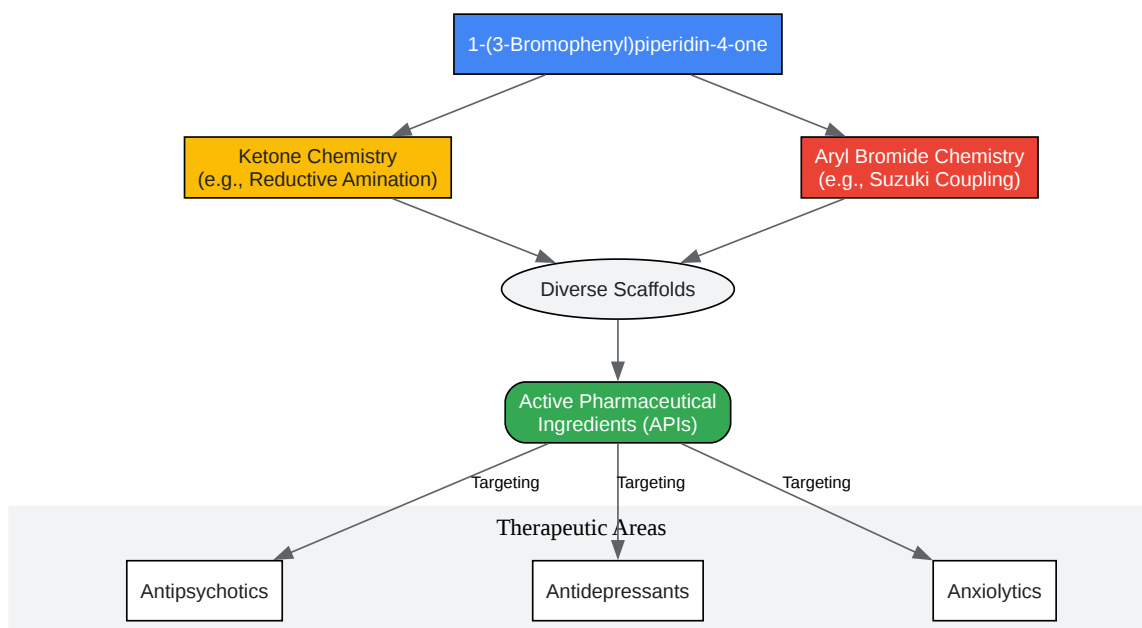
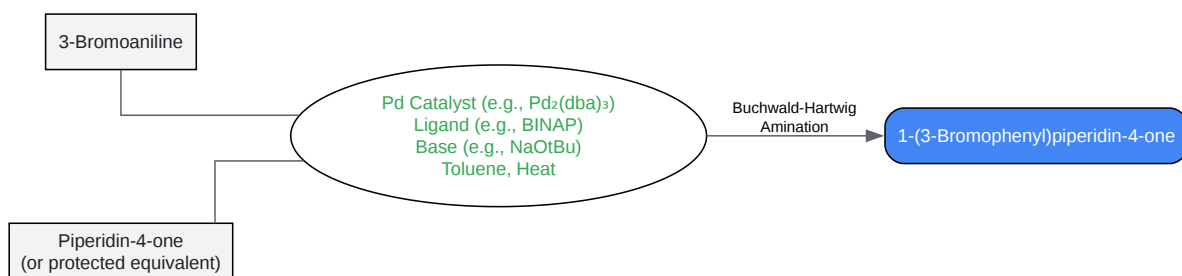
1-(3-Bromophenyl)piperidin-4-one is a heterocyclic ketone that serves as a versatile building block in medicinal chemistry.^{[1][2]} Its structure incorporates a piperidin-4-one core N-substituted with a 3-bromophenyl group. This combination of a reactive ketone and a functionalized aromatic ring makes it a valuable precursor for a diverse range of more complex molecules. The presence of the bromine atom provides a strategic site for further modifications via cross-coupling reactions.^[3]

Table 1: Physicochemical Properties of **1-(3-Bromophenyl)piperidin-4-one**

Property	Value	Reference
CAS Number	1016769-81-5	[1][2]
Molecular Formula	C ₁₁ H ₁₂ BrNO	[2][4]
Molecular Weight	254.12 g/mol	[2][4]
Appearance	Solid	[1]
Boiling Point	377.6 ± 37.0 °C at 760 mmHg	[1]
Density	1.5 ± 0.1 g/cm ³	[1]
Purity	≥95% - 97%	[1][4]
Storage Conditions	2-8°C or Room Temperature, Sealed, Dry	[1][2]
SMILES Code	<chem>O=C1CCN(C2=CC=CC(Br)=C2)CC1</chem>	[2]

Synthesis of 1-(3-Bromophenyl)piperidin-4-one

The synthesis of N-aryl piperidones like **1-(3-Bromophenyl)piperidin-4-one** can be achieved through several established organic chemistry methodologies. A prevalent method is the palladium-catalyzed Buchwald-Hartwig amination, which involves the cross-coupling of an aryl halide (1,3-dibromobenzene or 3-bromoaniline) with an amine (piperidin-4-one). This reaction is highly valued for its efficiency and functional group tolerance.



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